

Recrystallization protocols for high-purity 4-Amino-2-chlorobenzophenone

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Compound of Interest

Compound Name: 4-Amino-2-chlorobenzophenone

CAS No.: 61747-12-4

Cat. No.: B1624499

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Application Note: High-Purity Recrystallization of **4-Amino-2-chlorobenzophenone**

Executive Summary & Strategic Context

4-Amino-2-chlorobenzophenone (CAS: 61747-12-4) is a critical intermediate in the synthesis of specific quinazoline-based tyrosine kinase inhibitors and non-standard benzodiazepine derivatives. Unlike its more common isomer, 2-amino-5-chlorobenzophenone (the "Diazepam intermediate"), the 4-amino-2-chloro variant presents unique purification challenges due to its higher melting point (144–145°C) and propensity to retain inorganic salts from reduction steps (e.g., SnCl₂ or Fe/HCl residues).

This guide details a modernized recrystallization protocol. While historical literature cites benzene/hexane systems, this protocol introduces Class 2 and Class 3 solvent replacements (Toluene/Heptane and DCM/Hexane) to align with current ICH Q3C(R8) guidelines while maintaining high yield (>85%) and purity (>99.5% HPLC).

Technical Grounding: Solubility & Solvent Selection

The purification strategy relies on the Temperature-Dependent Solubility Differential. **4-Amino-2-chlorobenzophenone** exhibits a steep solubility curve in chlorinated and aromatic solvents, while remaining sparingly soluble in aliphatic hydrocarbons.

Solvent System Evaluation

System	Solvent (Good)	Anti-Solvent (Bad)	Characteristics	Recommendation
A	Dichloromethane (DCM)	Hexane/Heptane	High Yield. Excellent solubilization of the organic product; poor solubility for inorganic salts (which can be filtered off).	Primary Protocol
B	Toluene	Heptane	Green Alternative. Replaces carcinogenic Benzene. Requires higher temperatures (80°C) but produces denser, larger crystals.	Scale-Up Preferred
C	Ethanol	Water	Risk. High risk of "oiling out" (liquid-liquid phase separation) before crystallization due to the compound's hydrophobicity.	Not Recommended

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Critical Mechanism: The synthesis of this compound often involves the reduction of 2-chloro-4-nitrobenzophenone. The primary impurities are the unreacted nitro-precursor and inorganic metallic salts. System A (DCM) is superior for removing metallic salts via filtration before crystallization, as these salts are insoluble in DCM.

Detailed Experimental Protocol

Protocol A: The DCM/Hexane Displacement Method (Laboratory Scale)

Best for: Removal of inorganic salts and high-purity requirements.

Materials:

- Crude **4-Amino-2-chlorobenzophenone** (beige/brown solid).^[1]
- Solvents: Dichloromethane (HPLC Grade), Hexane (ACS Grade).
- Equipment: RBF, Reflux condenser, Buchner funnel, Nitrogen line.

Step-by-Step Procedure:

- Dissolution & Salt Purge:
 - Charge crude solid into a flask.
 - Add DCM (5 mL per gram of solid).
 - Stir at room temperature. The organic product will dissolve; inorganic salts (Fe/Sn residues) will remain suspended.
 - Action: Filter the solution through a Celite pad or a 0.45 μm PTFE membrane to remove insolubles. This is the critical purification step for metal removal.

- Concentration & Nucleation:
 - Transfer the clear yellow filtrate to a clean flask.
 - Concentrate the solution under reduced pressure (Rotavap) until the volume is reduced by ~50%.
 - Observation: The solution should be near saturation.
- Anti-Solvent Addition:
 - While stirring gently, slowly add Hexane (warm, ~40°C) dropwise.
 - Ratio: Target a final DCM:Hexane ratio of 1:3.
 - Checkpoint: Stop addition when a persistent cloudiness (turbidity) is observed.
- Crystallization:
 - Heat the mixture briefly to reflux (approx. 40°C for DCM/Hexane) to redissolve the cloudiness.
 - Allow to cool slowly to room temperature over 2 hours.
 - Chill in an ice bath (0–5°C) for 1 hour to maximize yield.
- Isolation:
 - Filter the pale yellow crystals.[2]
 - Wash with cold Hexane (2 x cake volume).
 - Dry under vacuum at 40°C for 4 hours.

Target Specification:

- Appearance: Faint yellow needles.
- Melting Point: 144–145°C [1].

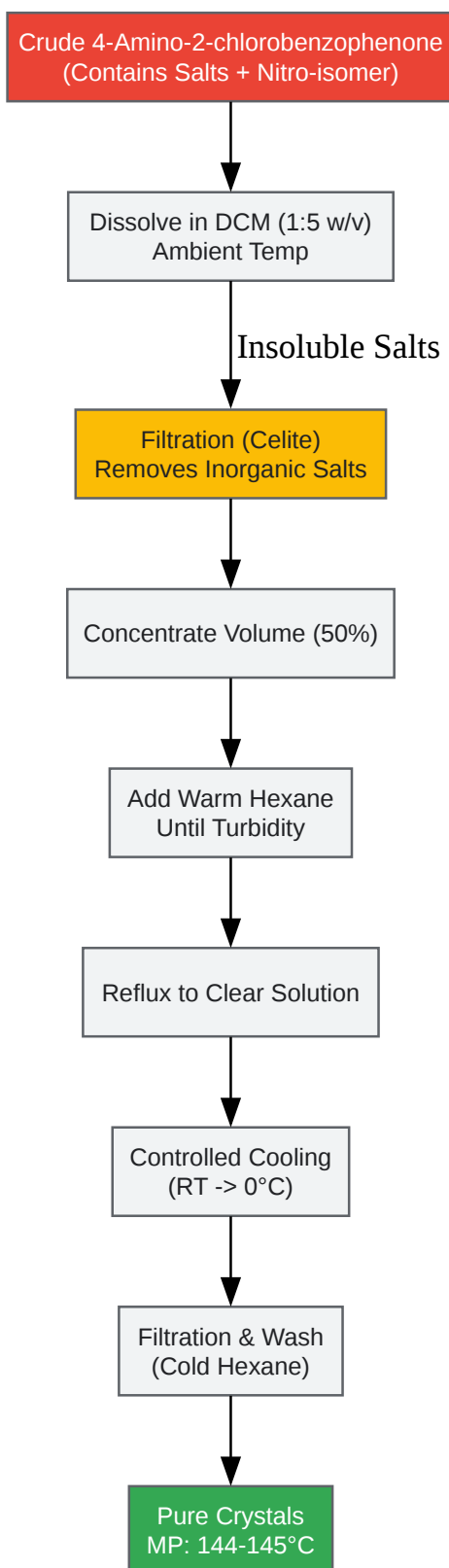
Protocol B: The Toluene/Heptane Thermal Cycle (Scale-Up)

Best for: Large batches (>100g) where DCM volatility is problematic.

- Suspend crude solid in Toluene (3 mL/g).
- Heat to 80–85°C. If solids remain (salts), perform a hot filtration.
- Slowly add Heptane to the hot solution until slight turbidity appears.
- Cool at a controlled rate (10°C/hour) to induce nucleation.
- Isolate at 5°C.

Process Visualization

Workflow Logic



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Figure 1: Purification workflow emphasizing the removal of inorganic contaminants prior to crystallization.[3]

Quality Control & Troubleshooting

Issue	Observation	Root Cause	Corrective Action
Low Melting Point	MP < 140°C	Residual Solvent or Isomer Contamination	Ensure thorough drying. Check for 2-amino-5-chloro isomer (MP ~86°C) if synthesis route was ambiguous.
Oiling Out	Liquid droplets instead of crystals	Cooling too fast or solvent too polar	Re-heat and add 5% more "Good Solvent" (DCM/Toluene). Seed with pure crystal at cloud point.
Color Retention	Dark brown crystals	Oxidation products	Add activated carbon (Charcoal) during the hot dissolution step, stir for 15 min, then filter.

Analytical Verification (HPLC):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).
- Mobile Phase: Acetonitrile : Water (0.1% H₃PO₄) Gradient [2].
- Detection: UV @ 254 nm.[3]
- Retention Time: **4-Amino-2-chlorobenzophenone** typically elutes after the nitro-precursor due to the loss of the polar nitro group, but before non-polar bis-benzophenones.

References

- U.S. Patent 3,988,300. Benzophenone ureas and method for utilizing the same. (1976). Describes the synthesis and crystallization of **4-amino-2-chlorobenzophenone** from benzene-hexane with MP 144-145°C. [Link](#)[4]
- Sielc Technologies. Separation of 2-Amino-4'-chlorobenzophenone on Newcrom R1 HPLC column. (Note: Illustrates general benzophenone separation conditions adaptable for the 4-amino-2-chloro isomer). [Link](#)
- U.S. Patent 5,821,246. Aniline derivatives. (1998). Details the reduction of 2-chloro-4-nitrobenzophenone to **4-amino-2-chlorobenzophenone** and purification via hexane/methylene chloride. [Link](#)

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Sources

- 1. WO1996015118A1 - Aniline derivatives - [Google Patents \[patents.google.com\]](#)
- 2. US3136815A - Amino substituted benzophenone oximes and derivatives thereof - [Google Patents \[patents.google.com\]](#)
- 3. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
- 4. US3988300A - Benzophenone ureas and method for utilizing the same - [Google Patents \[patents.google.com\]](#)
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